

CAS number and identifiers for CFC-113a

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Compound of Interest

Compound Name: 1,1,1-Trichloro-2,2,2-trifluoroethane

Cat. No.: B196229

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Chemical Identifiers and Nomenclature

CFC-113a is a specific isomer of trichlorotrifluoroethane. Accurate identification is crucial, particularly to distinguish it from its more common isomer, CFC-113 (1,1,2-Trichloro-1,2,2-trifluoroethane). The following table summarizes the key identifiers for CFC-113a.

Identifier Type	Value
CAS Number	354-58-5[1]
IUPAC Name	1,1,1-Trichloro-2,2,2-trifluoroethane[1]
Synonyms	CFC-113a, Freon 113a, R-113a, FC-113a[1]
Molecular Formula	C2Cl3F3[1]
SMILES	<chem>C(C(Cl)(Cl)Cl)(F)(F)F</chem> [1]
InChI	InChI=1S/C2Cl3F3/c3-1(4,5)2(6,7)8[1]
InChIKey	BOSAWIQFTJIYIS-UHFFFAOYSA-N[1]
EC Number	206-564-6[1]
UNII	07H0R79HO0[1]

Physicochemical and Environmental Data

The quantitative properties of CFC-113a are essential for understanding its behavior in chemical processes and its environmental fate. Although historically not a major commercial product, its presence in the atmosphere is of growing concern.[2] The following table presents key quantitative data for CFC-113a.

Property	Value
Molar Mass	187.376 g/mol [3]
Boiling Point	Not specified in search results
Melting Point	Not specified in search results
Atmospheric Lifetime	55.4 years (range: 54.3–56.3 years)[4]
Ozone Depletion Potential (ODP)	0.73[4]
Global Warming Potential (GWP, 100-year)	3650[4]
Toxicity (LD50/LC50)	Specific data for CFC-113a not found. For the isomer CFC-113, an oral LD50 in rats is reported as 43 g/kg.[5][6]

Experimental Protocols

Detailed experimental procedures for the synthesis and analysis of CFC-113a are critical for research and monitoring. The following sections outline methodologies derived from available literature.

Synthesis of 1,1,1-Trichloro-2,2,2-trifluoroethane

A patented method for the preparation of CFC-113a involves the liquid-phase chlorination of 1-chloro-2,2,2-trifluoroethane.[7]

Methodology:

- **Reaction Setup:** The reaction is conducted in a suitable pressure-resistant vessel.
- **Reactants:** 1-chloro-2,2,2-trifluoroethane is brought into contact with chlorine gas in the liquid phase.

- Initiator: A chemical free-radical initiator, such as azobisisobutyronitrile, is used to facilitate the reaction.[7]
- Reaction Conditions: The process is carried out under a pressure of 1 to 20 bar and at a temperature between 50°C and 120°C.[7]
- Product Separation: The resulting **1,1,1-trichloro-2,2,2-trifluoroethane** is separated from the reaction mixture by fractional distillation.[7]

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

The analysis of CFC-113a in environmental samples, such as atmospheric air, is typically performed using gas chromatography-mass spectrometry (GC-MS). A significant challenge in the analysis of ethane-based chlorofluorocarbons is the separation of isomers, such as CFC-113 and CFC-113a, which can co-elute.[8]

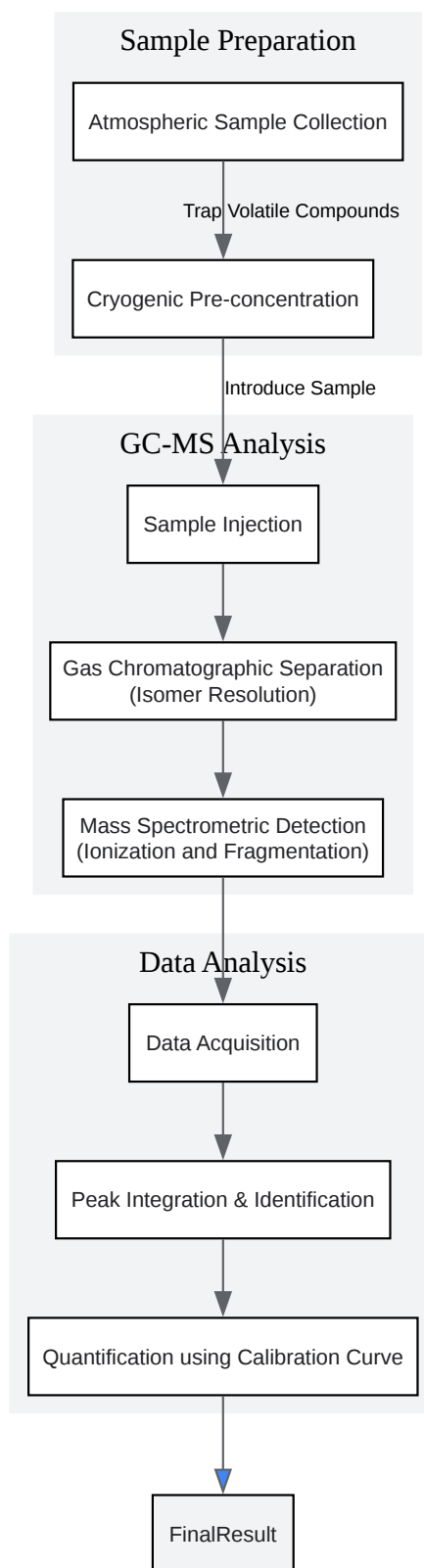
Methodology:

- Sample Preparation: For atmospheric samples, a pre-concentration step is typically employed. This involves cryogenically trapping a known volume of air to concentrate the trace gases.[9]
- Instrumentation: A gas chromatograph coupled to a mass spectrometer is used. Specific columns, such as a KCl-passivated PLOT Al₂O₃ column, have been utilized for the separation of these compounds.[9]
- Chromatographic Conditions:
 - Injector: A splitless injection is often used to introduce the sample onto the column, maximizing the transfer of analytes.
 - Carrier Gas: An inert gas like helium or nitrogen is used as the mobile phase.
 - Temperature Program: A carefully controlled temperature ramp for the GC oven is essential to separate the components of the sample. The specific program would need to be optimized for the instrument and column in use.

- Mass Spectrometry:
 - Ionization: Electron ionization (EI) is a common method for generating ions from the eluted compounds.
 - Detection: The mass spectrometer is set to scan a specific mass-to-charge (m/z) ratio range to detect the fragments of CFC-113a. For quantification of co-eluting isomers, specific techniques that analyze the mass spectra, even without unique ions for each isomer, may be necessary.[\[8\]](#)
- Calibration: The instrument is calibrated using a certified reference standard of CFC-113a at a known concentration.[\[9\]](#)

Visualized Workflow

The following diagram illustrates a typical workflow for the analysis of CFC-113a in an atmospheric sample using GC-MS.



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Caption: Workflow for the analysis of CFC-113a in atmospheric samples via GC-MS.

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